

# Personal protective equipment for handling Thianthrene-1-boronic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Thianthrene-1-boronic acid*

Cat. No.: *B034495*

[Get Quote](#)

## Essential Guide to Handling Thianthrene-1-boronic Acid

This document provides crucial safety and logistical information for the handling and disposal of **Thianthrene-1-boronic acid** (CAS No: 108847-76-3), a compound utilized in various chemical syntheses. Adherence to these guidelines is vital for ensuring personnel safety and maintaining a compliant laboratory environment.

## Immediate Safety Concerns

**Thianthrene-1-boronic acid** is classified as a skin and eye irritant.[\[1\]](#)[\[2\]](#) Direct contact may cause skin irritation and serious eye irritation.[\[2\]](#) Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

## Personal Protective Equipment (PPE)

The recommended PPE provides a barrier against dust, splashes, and accidental contact. The level of protection should be determined by a thorough risk assessment of the specific procedure being performed.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles or a face shield. <a href="#">[3]</a> <a href="#">[4]</a>	Protects against dust particles and splashes that can cause serious eye irritation. <a href="#">[2]</a>
Hand Protection	Chemical-resistant nitrile gloves. <a href="#">[2]</a> <a href="#">[5]</a>	Prevents skin contact, which can cause irritation. <a href="#">[2]</a> Gloves should be inspected before use and disposed of if contaminated. <a href="#">[6]</a>
Respiratory Protection	Required when dusts are generated. A NIOSH-approved N95 respirator or equivalent is recommended. Work should be conducted in a well-ventilated area, preferably a chemical fume hood. <a href="#">[6]</a>	Minimizes inhalation of dust particles, which may cause respiratory system irritation. <a href="#">[1]</a>
Body Protection	A laboratory coat or other protective clothing to prevent skin contact. <a href="#">[3]</a> <a href="#">[7]</a>	Provides a barrier against spills and contamination of personal clothing.

## Physical and Chemical Properties

Property	Value
CAS Number	108847-76-3
Molecular Formula	<chem>C12H9BO2S2</chem> <a href="#">[2]</a>
Molecular Weight	260.14 g/mol
Appearance	White to pale yellow crystalline powder <a href="#">[2]</a>
Melting Point	146-149 °C <a href="#">[1]</a>
Storage Class	11 (Combustible Solids)

## Operational Plans

# Experimental Protocol: Weighing and Dissolving Solid Thianthrene-1-boronic Acid

This protocol outlines the standard procedure for safely weighing and preparing a solution of **Thianthrene-1-boronic acid**.

## 1. Preparation and Pre-Weighing:

- Ensure all required PPE (safety goggles, nitrile gloves, lab coat) is correctly worn.
- Conduct all operations within a certified chemical fume hood to minimize inhalation risk.
- Prepare a clean, dry, and appropriately sized beaker or flask for the solution.
- Place a weigh boat on an analytical balance and tare the balance.

## 2. Weighing the Compound:

- Carefully open the container of **Thianthrene-1-boronic acid**, avoiding any disturbance that might generate dust.
- Using a clean spatula, transfer the desired amount of the solid to the tared weigh boat.
- Record the exact mass.
- Securely close the main container of **Thianthrene-1-boronic acid** and return it to its designated storage location.

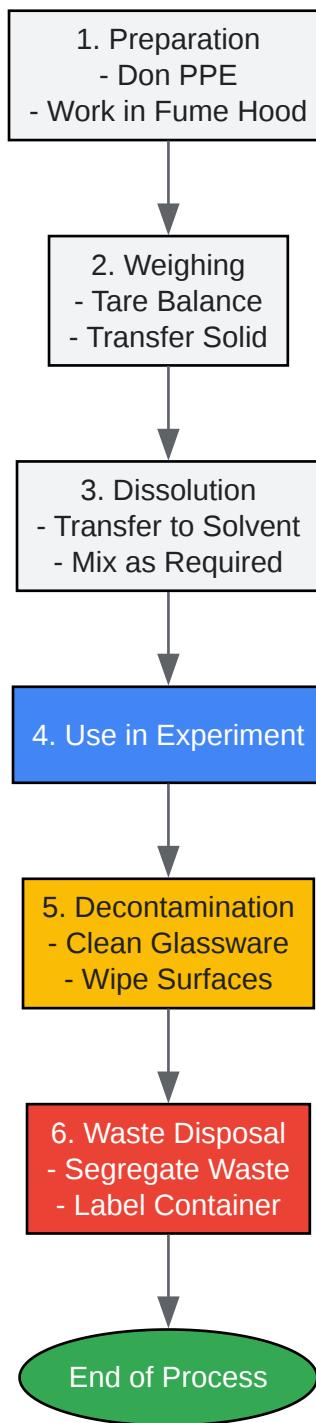
## 3. Dissolution:

- Carefully transfer the weighed solid from the weigh boat into the prepared beaker or flask.
- Add the desired solvent to the vessel in the fume hood.
- If necessary, stir the mixture using a magnetic stirrer until the solid is fully dissolved.

## 4. Post-Procedure:

- Dispose of the used weigh boat and any contaminated materials (e.g., disposable gloves) in the designated hazardous waste container.[\[7\]](#)
- Clean the spatula and any non-disposable equipment thoroughly.
- Wash hands and face thoroughly after handling.[\[2\]](#)

## Handling Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for handling **Thianthrene-1-boronic acid**.

## Disposal Plan

Proper disposal of **Thianthrene-1-boronic acid** and its waste is critical to prevent environmental contamination and ensure safety.

### 1. Waste Segregation:

- Do not mix boronic acid waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[6]
- **Thianthrene-1-boronic acid** is incompatible with strong oxidizing agents, strong acids, and strong bases.[3] Ensure waste is stored separately from these materials.[3]

### 2. Containerization and Labeling:

- Collect all solid waste, including contaminated gloves, weigh paper, and excess reagent, in a designated, chemically compatible container with a secure lid.[6][7]
- Clearly label the container with "Hazardous Waste," the full chemical name "**Thianthrene-1-boronic acid**," and any known hazards (e.g., "Irritant").[3][6]

### 3. Storage and Collection:

- Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.[7] This area should be well-ventilated.
- Follow your institution's EHS guidelines for arranging hazardous waste pickup.[3] Laboratory personnel should not transport hazardous waste outside of their designated work area.[3]

Under no circumstances should **Thianthrene-1-boronic acid** or its waste be disposed of in regular laboratory trash or down the sanitary sewer.[3][8]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chembk.com](http://chembk.com) [chembk.com]
- 2. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
- 3. [benchchem.com](http://benchchem.com) [benchchem.com]

- 4. uah.edu [uah.edu]
- 5. IsoLab - Boric Acid [isolab.ess.washington.edu]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. laballey.com [laballey.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Thianthrene-1-boronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034495#personal-protective-equipment-for-handling-thianthrene-1-boronic-acid]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)